

4-(Trifluoromethyl)cyclohexanamine chemical properties

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Compound of Interest

Compound Name: 4-(Trifluoromethyl)cyclohexanamine

Cat. No.: B1314293

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An In-depth Technical Guide to 4-(Trifluoromethyl)cyclohexanamine

Introduction

4-(Trifluoromethyl)cyclohexanamine is a versatile chemical compound recognized for its distinctive trifluoromethyl group, which significantly influences its chemical properties.^{[1][2]} This functional group enhances the compound's stability, reactivity, and lipophilicity, making it a valuable building block in various scientific and industrial fields.^{[1][3]} Primarily available as a mixture of cis- and trans-isomers, this compound serves as a crucial intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][4]} Its ability to modulate biological activity makes it a compound of high interest in drug discovery and medicinal chemistry.^{[1][4]} This guide provides a comprehensive overview of the core chemical properties, applications, and safety information for **4-(Trifluoromethyl)cyclohexanamine**.

Chemical and Physical Properties

The key physical and chemical properties of **4-(Trifluoromethyl)cyclohexanamine** are summarized below. These properties are essential for its handling, storage, and application in experimental settings. The data presented is a compilation from various chemical suppliers and databases.

Property	Value	Reference
CAS Number	58665-70-6	[1][5][6][7][8][9]
Molecular Formula	C ₇ H ₁₂ F ₃ N	[1][6][7][8][9]
Molecular Weight	167.17 g/mol	[6][7]
Appearance	Colorless to light yellow clear liquid	[1][2]
Boiling Point	71 °C at 28 mmHg	[1][5][9]
Density	1.15 g/mL	[1]
Refractive Index	n ₂₀ /D 1.4	[1]
Purity	≥ 98% (GC)	[1]
Storage	Store at room temperature	[1][4]

Safety and Hazard Information

4-(Trifluoromethyl)cyclohexanamine is associated with several hazards and requires careful handling. The GHS hazard classifications and precautionary statements are crucial for ensuring laboratory safety.

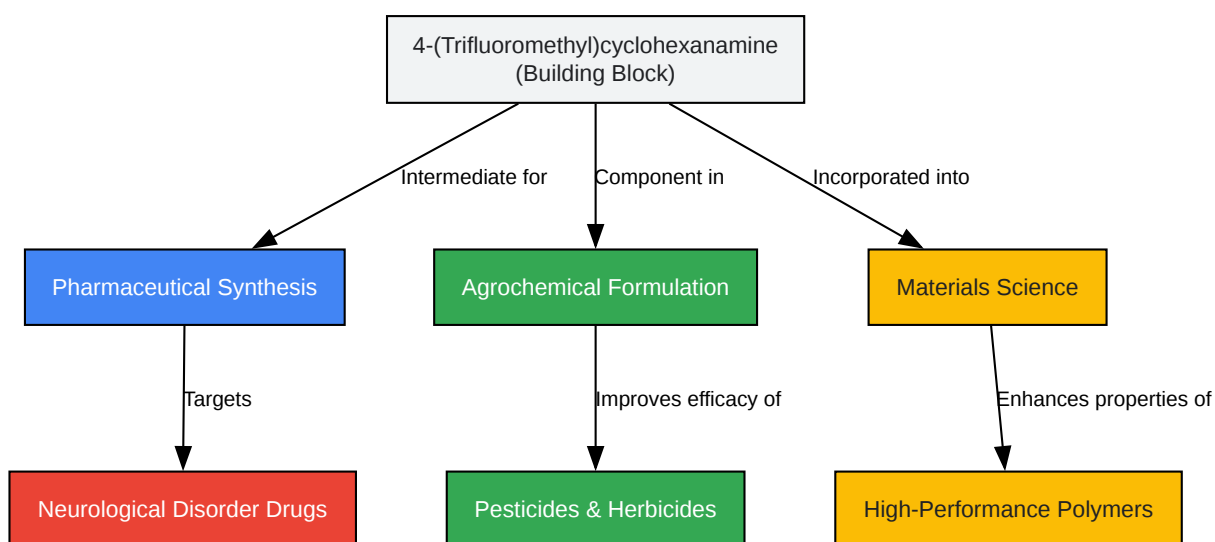
Hazard Information	Details	Reference
Signal Word	Warning	[6][7]
Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[6][7][10]
Precautionary Statements	P261, P264, P270, P301+P312, P302+P352, P305+P351+P338	[6][7]
Hazard Classifications	Acute Toxicity, Oral (Category 4) Skin Irritation (Category 2) Eye Irritation (Category 2) Specific target organ toxicity — single exposure (Category 3), Respiratory system	[6][7][10]
UN Number	2734	[9]

Applications in Research and Industry

The unique properties imparted by the trifluoromethyl group make this compound a valuable intermediate in several areas:

- **Pharmaceutical Development:** It is a key building block in the synthesis of various pharmaceuticals.[1][4] The trifluoromethyl group can enhance metabolic stability, binding affinity, and bioavailability of drug candidates.[3] It is particularly noted for its use in developing medications for neurological disorders by modulating neurotransmitter activity.[1][2][4]
- **Agrochemicals:** The compound is utilized in the formulation of pesticides and herbicides. The trifluoromethyl group can improve the efficacy and stability of these agents in plant systems.[1][4]

- **Materials Science:** It is incorporated into polymer formulations to enhance thermal stability and chemical resistance, contributing to the production of durable industrial materials.[1][4]
- **Fluorinated Compounds Research:** As a fluorinated amine, it is a subject of study for its unique properties, such as increased lipophilicity and bioactivity, which are beneficial in drug design.[1][4]



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Caption: Role of **4-(Trifluoromethyl)cyclohexanamine** in various applications.

Experimental Protocols and Characterization

While specific, detailed experimental protocols for the synthesis of **4-(Trifluoromethyl)cyclohexanamine** were not found in the provided search results, general synthetic strategies for related fluorinated cyclohexanes often involve multi-step processes. For instance, the synthesis of related tetrafluorocyclohexylamine motifs has been achieved starting from a Birch reduction of benzonitrile, followed by epoxidation and hydrofluorination reactions. [11]

General Characterization Methods:

The structural confirmation and purity analysis of **4-(Trifluoromethyl)cyclohexanamine** and its derivatives would typically involve standard spectroscopic techniques. Researchers are advised to use these methods to verify the identity and purity of the compound before use.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: To determine the proton environment of the molecule.
 - ^{13}C NMR: To identify the carbon skeleton.
 - ^{19}F NMR: Crucial for confirming the presence and chemical environment of the trifluoromethyl group. The trifluoromethyl group serves as a sensitive probe in ^{19}F NMR. [\[12\]](#)[\[13\]](#)
- Infrared (IR) Spectroscopy: To identify characteristic functional groups. Key absorptions would be expected for N-H stretching of the amine group and C-F stretching of the trifluoromethyl group.
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern of the compound, verifying its molecular formula. [\[12\]](#)
- Gas Chromatography (GC): As indicated by purity data, GC is a suitable method for assessing the purity of this liquid compound. [\[1\]](#)

Note: One supplier, Sigma-Aldrich, notes that for their "AldrichCPR" grade product, they do not collect analytical data, and the buyer assumes responsibility for confirming the product's identity and purity. [\[7\]](#) Researchers should ensure they acquire the compound from a source that provides a certificate of analysis or perform their own characterization.

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